

An In-depth Technical Guide to 5-Formyl-2-hydroxybenzoic Acid

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Compound of Interest

Compound Name: Sorbic acid, 5-formyl-2-hydroxy-

Cat. No.: B12776469

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A Note on Chemical Nomenclature: The initial query for "**Sorbic acid, 5-formyl-2-hydroxy-**" does not correspond to a recognized chemical compound in available literature. Sorbic acid is an unsaturated six-carbon aliphatic chain ((2E,4E)-hexa-2,4-dienoic acid), making the specified substitution pattern chemically unlikely. It is highly probable that the query intended to refer to a derivative of salicylic acid. This guide will, therefore, focus on the well-documented compound 5-formyl-2-hydroxybenzoic acid, which aligns with the "5-formyl-2-hydroxy-" substitution pattern on a benzoic acid backbone.

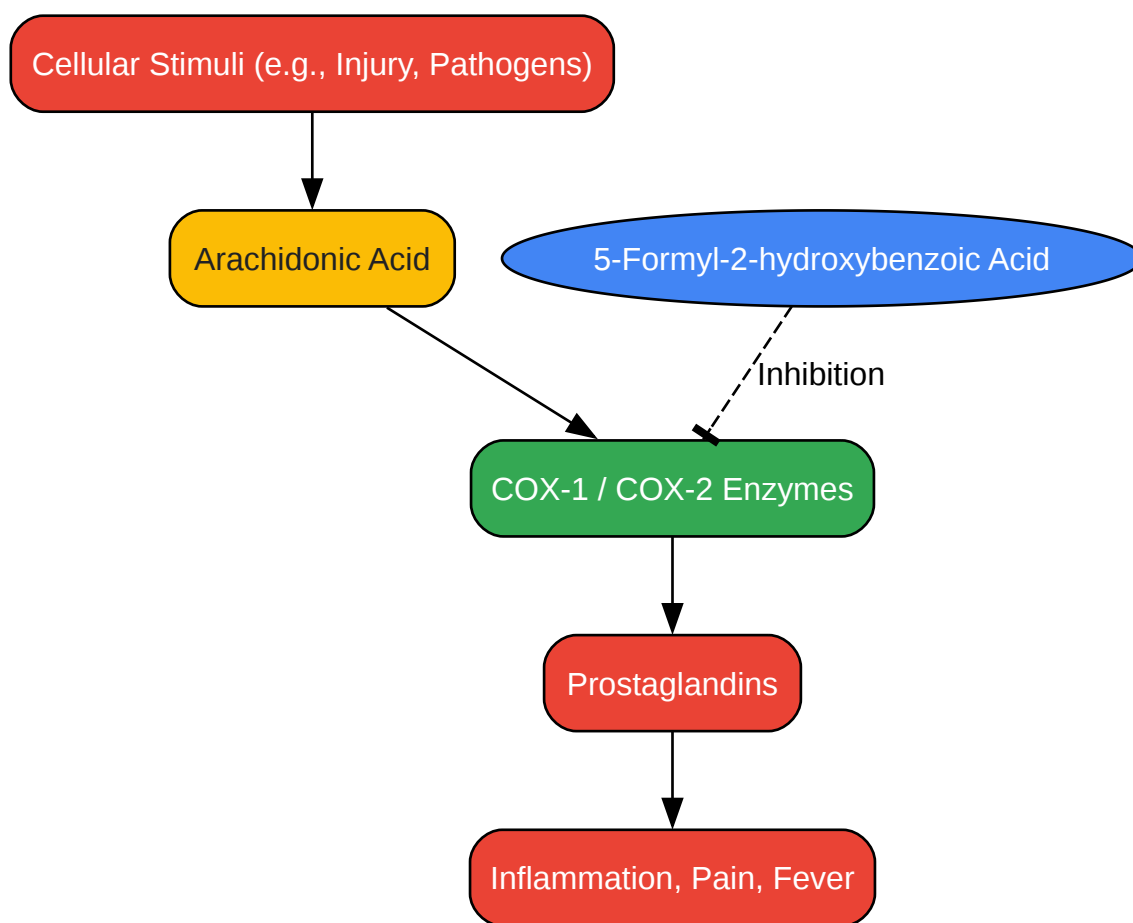
IUPAC Name and Chemical Structure

The compound of interest is formally recognized under the following IUPAC name and possesses the corresponding chemical structure.

Preferred IUPAC Name: 5-Formyl-2-hydroxybenzoic acid[1]

Synonyms: 5-Formylsalicylic acid, 2-Hydroxy-5-formylbenzoic acid, 3-Carboxy-4-hydroxybenzaldehyde[1]

Chemical Structure:



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References

- 1. 5-Formylsalicylic acid | C₈H₆O₄ | CID 69226 - PubChem [pubchem.ncbi.nlm.nih.gov]
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